

# An In-depth Technical Guide to the Safety and Handling of DAOS Powder

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## Compound of Interest

Compound Name: DAOS

Cat. No.: B1663330

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This guide provides comprehensive safety and handling information for **DAOS** (N-Ethyl-N-(2-hydroxy-3-sulfopropyl)-3,5-dimethoxyaniline, sodium salt), a highly water-soluble aniline derivative widely used as a Trinder's reagent in diagnostic and biochemical assays.<sup>[1][2]</sup> Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

## Chemical and Physical Properties

**DAOS** is a white to pale blueish white, odorless solid powder.<sup>[3]</sup> Its properties are summarized in the table below.

Property	Value	Reference
CAS Number	83777-30-4	[4]
Molecular Formula	C <sub>13</sub> H <sub>20</sub> NNaO <sub>6</sub> S	[4]
Molecular Weight	341.36 g/mol	[3][4]
Appearance	White to pale blueish white powder	[3]
Odor	Odorless	[3]
Solubility	Soluble in water	[1]
Storage Temperature	Room temperature; Protect from light	[3]

## Toxicological and Hazard Data

Specific quantitative toxicity data, such as LD50 or LC50 values, for **DAOS** are not readily available in published literature. A safety data sheet indicates that no appropriate human or animal health effects data are known to exist.[3] However, it is expected to be an inhalation hazard, and dust may cause respiratory irritation.[3]

Hazard Information	Description
Acute Toxicity	No specific data available. Treat as a potentially hazardous substance.
Inhalation	Dust may cause respiratory irritation.[3] Expected to be an inhalation hazard.[3]
Skin Contact	None under normal conditions. Dust may cause irritation in skin folds or with tight clothing.[3]
Eye Contact	None under normal conditions. Dust may cause eye irritation.[3]
Ingestion	None under normal conditions.[3]
Chronic Exposure	No data available.

## Experimental Protocols: Safe Handling and Use

A risk assessment should be conducted before handling **DAOS** powder. The following PPE is recommended as a minimum:

- Hand Protection: Protective gloves (e.g., nitrile).
- Eye Protection: Safety glasses with side shields or goggles.
- Skin and Body Protection: A lab coat and, if handling large quantities, additional protective clothing may be necessary.
- Respiratory Protection: In case of insufficient ventilation or when handling large quantities of powder, wear suitable respiratory equipment (e.g., N95 respirator).<sup>[3]</sup>

This protocol is designed to minimize dust generation and exposure when weighing **DAOS** powder and preparing solutions.

- Preparation:
  - Ensure a calibrated analytical balance is located within a chemical fume hood or a ventilated balance enclosure.
  - Decontaminate the weighing area before and after use.
  - Prepare all necessary equipment (weighing paper/boat, spatula, container for the solution, solvent).
- Weighing the Powder:
  - Wear appropriate PPE as described in section 3.1.
  - Tare the weighing vessel on the balance.
  - Carefully transfer the desired amount of **DAOS** powder to the weighing vessel using a clean spatula. Avoid creating dust clouds.
  - Close the primary container of **DAOS** powder immediately after use.

- Preparing the Solution:
  - Transfer the weighed powder to a suitable container for dissolution.
  - Slowly add the desired solvent (e.g., deionized water, buffer) to the powder to avoid splashing.
  - Mix gently until the powder is fully dissolved.
  - Label the container with the chemical name, concentration, date, and your initials.
- Storage: Store **DAOS** powder at room temperature in a tightly closed container, protected from light.<sup>[3]</sup> For stock solutions, storage at -20°C for up to one month or -80°C for up to six months is recommended (ensure the container is sealed and protected from moisture).<sup>[1]</sup>
- Disposal: Dispose of **DAOS** waste according to local, state, and federal regulations.<sup>[3]</sup> Avoid release to the environment.<sup>[3]</sup> Contaminated materials should be disposed of as chemical waste.

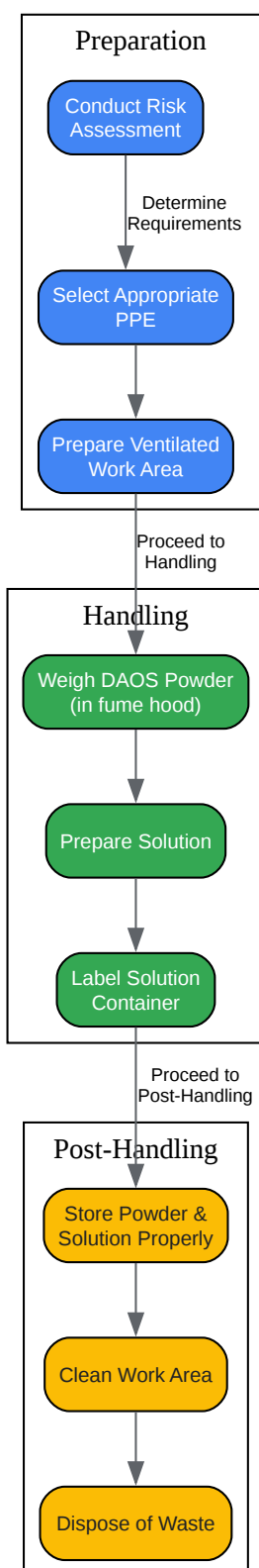
## Emergency Procedures

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: For small spills, gently cover the powder with an absorbent material to avoid raising dust. For larger spills, dike the area.
- Clean-up:
  - Wear appropriate PPE, including respiratory protection.
  - Carefully sweep or vacuum (with HEPA filter) the spilled material into a labeled waste container. Avoid generating dust.
  - Clean the spill area with a wet cloth or sponge and a suitable detergent.
  - Dispose of all contaminated materials as hazardous waste.

- Report: Report the spill to your institution's environmental health and safety department.
- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[3]
- Skin Contact: Remove contaminated clothing. Wash the affected area with soap and water. [3]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek medical attention if irritation persists.[3]
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek medical attention.[3]

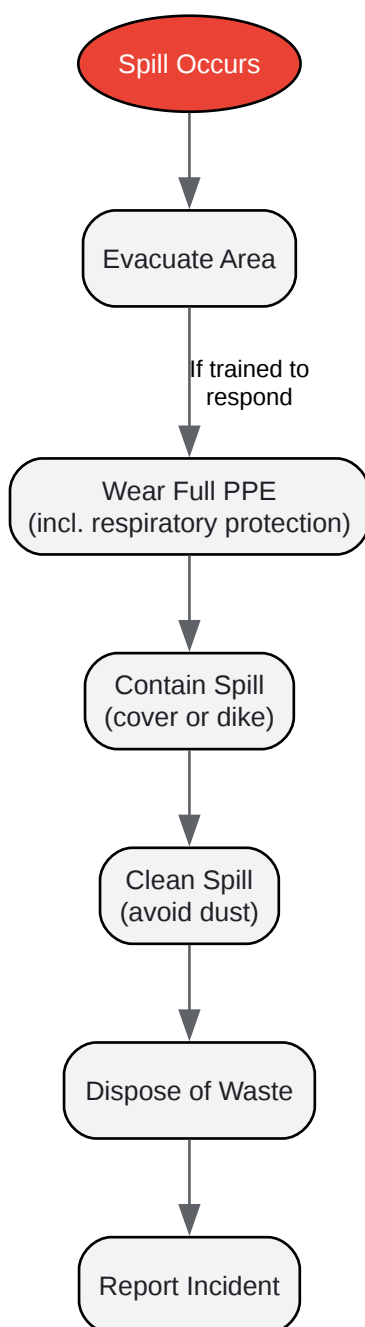
## Visualized Workflows and Logical Relationships

The following diagrams illustrate key workflows for the safe handling of **DAOS** powder.



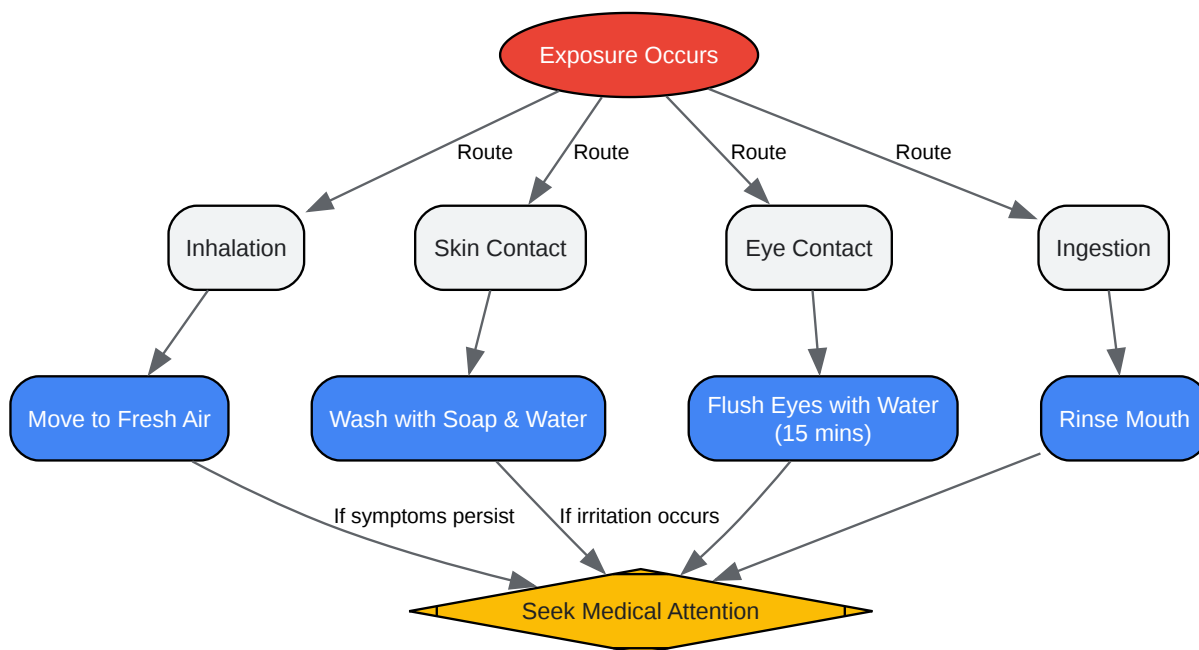
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Caption: Standard workflow for handling **DAOS** powder.



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Caption: Emergency response workflow for a **DAOS** powder spill.



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Caption: Decision tree for first aid response to **DAOS** exposure.

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## References

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